

Application Note: Solubilization & Handling of 8-Hydroxy-1-methylquinolin-2(1H)-one

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Compound of Interest

Compound Name:	8-Hydroxy-1-methylquinolin-2(1H)-one
CAS No.:	59828-11-4
Cat. No.:	B3273921

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Compound Profile & Physicochemical Logic[3][4]

To dissolve a molecule effectively, one must understand its behavior in solution.

- Chemical Identity: **8-Hydroxy-1-methylquinolin-2(1H)-one**.^{[1][2][3]}
- Structural Distinctiveness: Unlike its parent 8-hydroxyquinoline (Oxine), this molecule is a carbostyryl derivative.^{[2][3]} The nitrogen at position 1 is methylated, which locks the compound in the lactam (2-one) form.^[3]
- Implication: It cannot tautomerize to the lactim form. The Nitrogen is not basic (it is an amide nitrogen).^[3] Therefore, acidic pH will not significantly enhance solubility as it would for standard quinolines.
- Chelation: It retains the 8-hydroxyl group and the 2-carbonyl oxygen, allowing it to act as a bidentate ligand for divalent metals (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

), though with different geometry than 8-hydroxyquinoline.

Physicochemical Summary

Property	Characteristic	Experimental Consequence
Hydrophobicity	Moderate to High	Low aqueous solubility at neutral pH.[1][2][3] Requires organic co-solvents (DMSO). [3]
Acidity (pKa)	~9.0 (Phenolic OH)	Soluble in basic aqueous buffers (pH > 10) via deprotonation.[2][3]
Basicity	Negligible	Do not use HCl for solubilization; it will not protonate the amide N effectively.[3]
Stability	Light Sensitive	Protect stocks from light (amber vials).[3]

Solvent Compatibility & Selection Matrix

The following data is derived from structural analog analysis (Carbostyrils) and standard medicinal chemistry solubility rules.

Solvent	Solubility Potential	Application	Notes
DMSO	Excellent (>50 mM)	Primary Stock Solution	Ideal for -20°C storage.[1][2][3] Freezes at 18.5°C.
Ethanol (100%)	Good (>10 mM)	Evaporation/Coating	Useful if DMSO toxicity is a concern for specific assays.[3]
PBS (pH 7.4)	Poor (<100 µM)	Working Solution	Likely to precipitate at high concentrations without co-solvents.[3]
NaOH (0.1 M)	Good	Specialized Aqueous Prep	Deprotonates the 8-OH group (Phenolate form).[1][2][3]
DMF	Excellent	Alternative Stock	Use only if DMSO is incompatible with downstream chemistry.[3]

Protocol: Preparation of Stock Solution (10 mM - 50 mM)

Objective: Create a stable, high-concentration stock solution for long-term storage.

Materials

- Compound: **8-Hydroxy-1-methylquinolin-2(1H)-one** (Solid).[1][2][3]
- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide), Cell Culture Grade (≥99.9%).
- Container: Amber glass vial with PTFE-lined cap (to prevent leaching and light exposure).[1][2][3]

Step-by-Step Procedure

- Calculate Mass: Determine the mass required for your target volume and concentration.^[3]
 - Formula: $\text{ng content} \times \text{ng-c2699131324} = \text{ng ghost} \times \text{ng-c2339441298}$ ^[3]
 - Note: MW \approx 175.18 g/mol (Verify exact batch MW on your vial).^[3]
- Weighing: Accurately weigh the solid compound into the amber vial.
 - Critical: Do not weigh directly into a plastic microtube if using high concentrations, as static can cause loss of powder.
- Solvent Addition: Add the calculated volume of Anhydrous DMSO.
- Dissolution:
 - Vortex vigorously for 30–60 seconds.
 - If particles persist, sonicate in a water bath at 37°C for 5 minutes.
 - Visual Check: Solution must be optically clear with no turbidity.^[3]
- Aliquot & Storage:
 - Divide into small aliquots (e.g., 50 μ L) to avoid freeze-thaw cycles.
 - Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol: Working Solutions for Experiments

A. In Vitro (Cell Culture) Dilution

Goal: Dilute stock into media while keeping DMSO concentration < 0.5% (v/v) to avoid solvent toxicity.

- Thaw Stock: Thaw DMSO stock at 37°C; vortex to ensure homogeneity.
- Intermediate Dilution (Optional but Recommended):

- Dilute the stock 1:10 in culture medium (or PBS) immediately before adding to cells.[3]
- Why? Adding 100% DMSO stock directly to a well can cause transient high-concentration precipitation ("shock precipitation") before it mixes.[1][2][3]
- Final Addition: Add the intermediate solution to the cell culture well.
 - Example: To achieve 10 μ M final concentration:
 - Stock: 10 mM DMSO.[3]
 - Step 1: Dilute 10 μ L Stock + 990 μ L Media = 100 μ M (1% DMSO).[3]
 - Step 2: Add 100 μ L of this 100 μ M mix to 900 μ L cell culture = 10 μ M (0.1% DMSO).[3]

B. In Vivo Formulation (IP/PO Administration)

Goal: Create a stable suspension or solution for animal dosing. Pure DMSO is often too toxic for high volumes.[3]

Recommended Vehicle:

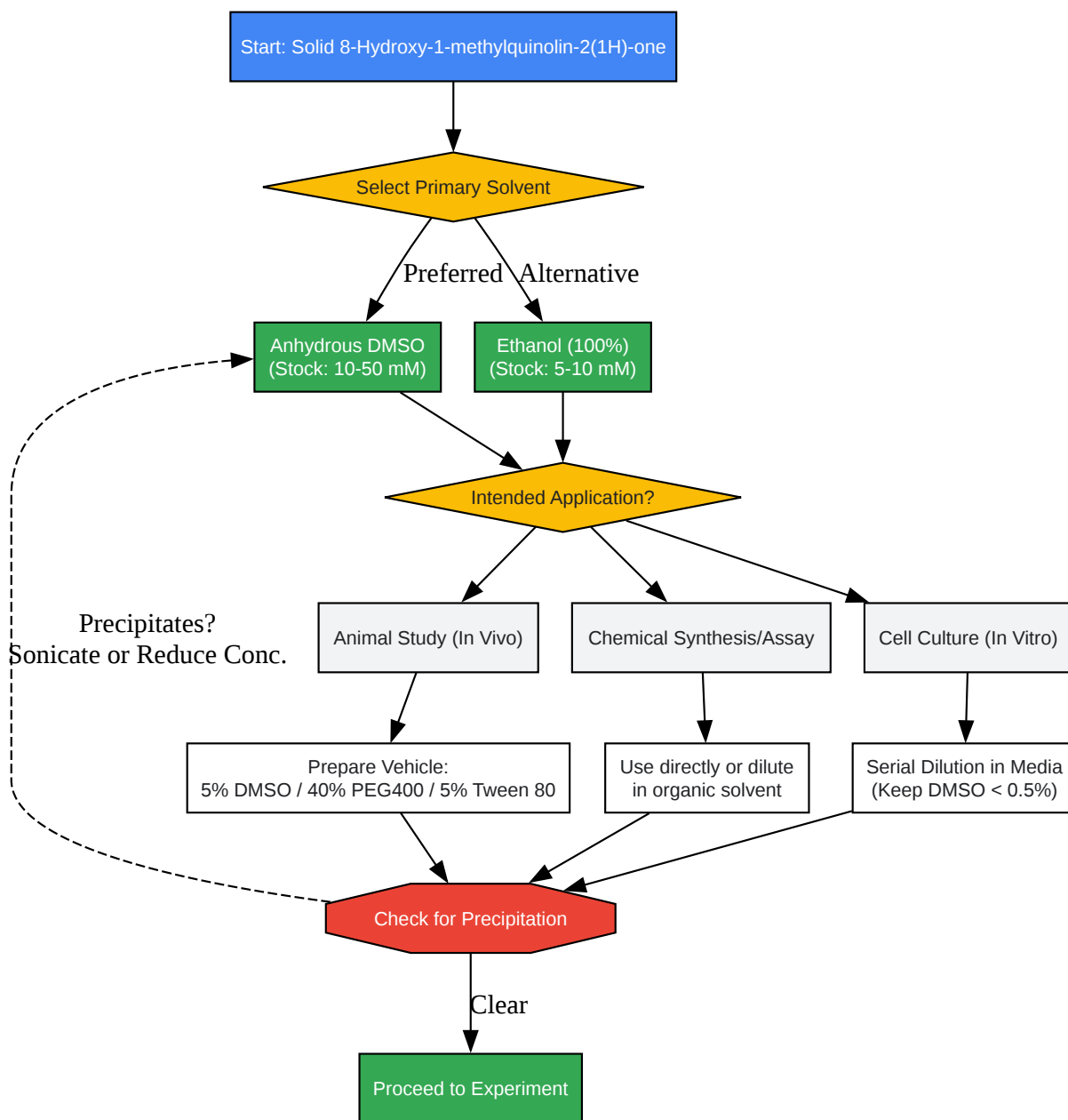
- 5% DMSO + 40% PEG 400 + 5% Tween 80 + 50% Saline.[2][3]

Procedure:

- Dissolve compound in DMSO (5% of total volume).[3]
- Add PEG 400 (40% of total volume) and vortex.
- Add Tween 80 (5% of total volume) and vortex.[3]
- Slowly add Saline (50% of total volume) while vortexing.
 - Check: If precipitation occurs, sonicate. If it remains cloudy, it is a suspension (shake well before dosing).

Decision Logic & Workflow Diagram

The following diagram illustrates the logical flow for solubilization based on the intended application.



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Figure 1: Decision tree for solubilizing **8-Hydroxy-1-methylquinolin-2(1H)-one** based on experimental needs.

Troubleshooting & FAQs

Q: The solution turned yellow/orange upon dissolving. Is it degraded?

- A: No. 8-Hydroxyquinolines and their carbostyryl derivatives are often chromogenic.[1][2][3] A yellow color is typical.[3] However, if it turns dark brown or black, oxidation may have occurred (phenol oxidation). Ensure storage in amber vials.

Q: Can I use acidic water (HCl) to dissolve it?

- A: No. Unlike 8-hydroxyquinoline, the N-methyl-2-one structure lacks a basic nitrogen for protonation.[1][2][3] Acid will not help and may hydrolyze the amide bond under extreme conditions.[3]

Q: My compound precipitated when added to cell media.

- A: This is "shock precipitation." [3]
 - Lower the final concentration.[3]
 - Use the "Intermediate Dilution" step described in Section 4A.[3]
 - Ensure the media is warm (37°C) before addition.

References

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